

An In-depth Technical Guide to the Chemical Properties of Potassium Antimonate

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Compound of Interest

Compound Name: POTASSIUM ANTIMONATE

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **potassium antimonate**, its experimental characterization, and its relevance in various scientific and industrial fields, including potential applications in drug development.

Chemical Identity and Physical Properties

Potassium antimonate is an inorganic compound that can exist in several forms, with the most common being potassium hexahydroxoantimonate(V). This form is a white, crystalline powder or granular solid.^{[1][2][3]} The key chemical and physical properties are summarized in the table below.

Table 1: Chemical and Physical Properties of **Potassium Antimonate**

Property	Value	References
Chemical Name	Potassium Hexahydroxoantimonate(V)	[1][3][4]
Synonyms	Potassium Antimonate, Potassium Pyroantimonate	[4][5][6]
CAS Number	12208-13-8	[1][3][4][7]
Molecular Formula	$K[Sb(OH)_6]$	[4][7]
Molecular Weight	262.90 g/mol	[4][7][8]
Appearance	White crystalline powder	[1][3]
Melting Point	Decomposes at 240 °C	[9]
Boiling Point	~100 °C (for hydrated forms)	
Solubility	Soluble in water and glycerine; Sparingly soluble in cold water, more soluble in hot water; Insoluble in ethanol.	[2][9]
Stability	Stable under normal conditions; decomposes at high temperatures.	[2]

It is important to distinguish **potassium antimonate** from the related compound, potassium antimony tartrate (also known as tartar emetic), which has a different chemical structure and distinct applications.[10][11]

Reactivity and Safety

Potassium antimonate is generally stable under standard laboratory conditions.[2] However, it is incompatible with acids, and contact should be avoided.[12] At elevated temperatures, it undergoes decomposition.[2] From a safety perspective, antimony compounds, including **potassium antimonate**, are considered toxic if ingested or inhaled and can cause irritation to the skin and eyes.[13][14] Chronic exposure may lead to more severe health issues.[7]

Therefore, appropriate personal protective equipment should be used when handling this compound.

Experimental Protocols

Determination of Melting Point

The melting point of **potassium antimonate** can be determined using the capillary method with a melting point apparatus.

Methodology:

- A small, finely powdered sample of **potassium antimonate** is packed into a capillary tube to a height of 2-3 mm.[\[15\]](#)
- The capillary tube is placed in a melting point apparatus (e.g., a Mel-Temp or Thiele tube setup).[\[16\]](#)[\[17\]](#)
- The sample is heated at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[\[16\]](#)
- The temperature range is recorded from the point at which the first droplet of liquid is observed to when the entire sample has melted.[\[15\]](#)[\[16\]](#) For **potassium antimonate**, this will be a decomposition temperature rather than a true melting point.

Determination of Solubility

The solubility of **potassium antimonate** in water can be determined by measuring the concentration of a saturated solution at a specific temperature.

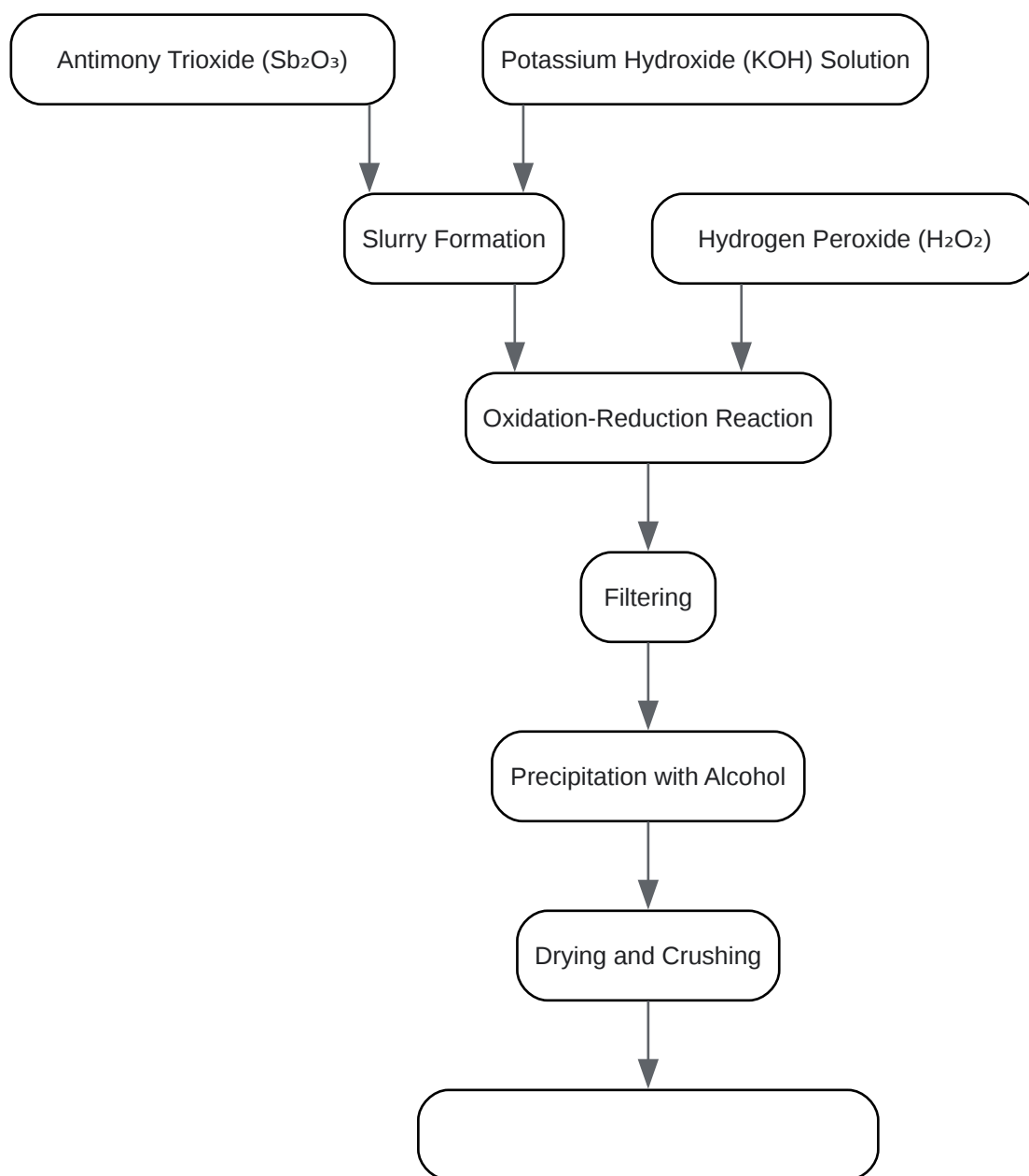
Methodology:

- An excess amount of **potassium antimonate** is added to a known volume of deionized water in a beaker.
- The mixture is heated to a specific temperature and stirred continuously to ensure the solution becomes saturated.[\[1\]](#)
- Once equilibrium is reached, the undissolved solid is allowed to settle.

- A known volume of the clear, saturated supernatant is carefully withdrawn.[2]
- The solvent from the withdrawn sample is evaporated to dryness, and the mass of the remaining **potassium antimonate** is measured.[2]
- The solubility is then calculated and expressed as grams of solute per 100 mL or 100 g of solvent.[1] This process can be repeated at various temperatures to construct a solubility curve.[1]

Preparation of Potassium Antimonate

A common method for the synthesis of **potassium antimonate** involves the reaction of antimony trioxide with potassium hydroxide, followed by oxidation.

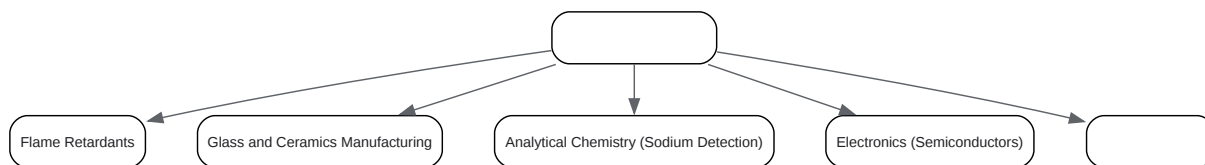


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*Preparation of **Potassium Antimonate**.*

Applications of Potassium Antimonate

Potassium antimonate has a range of industrial and scientific applications.



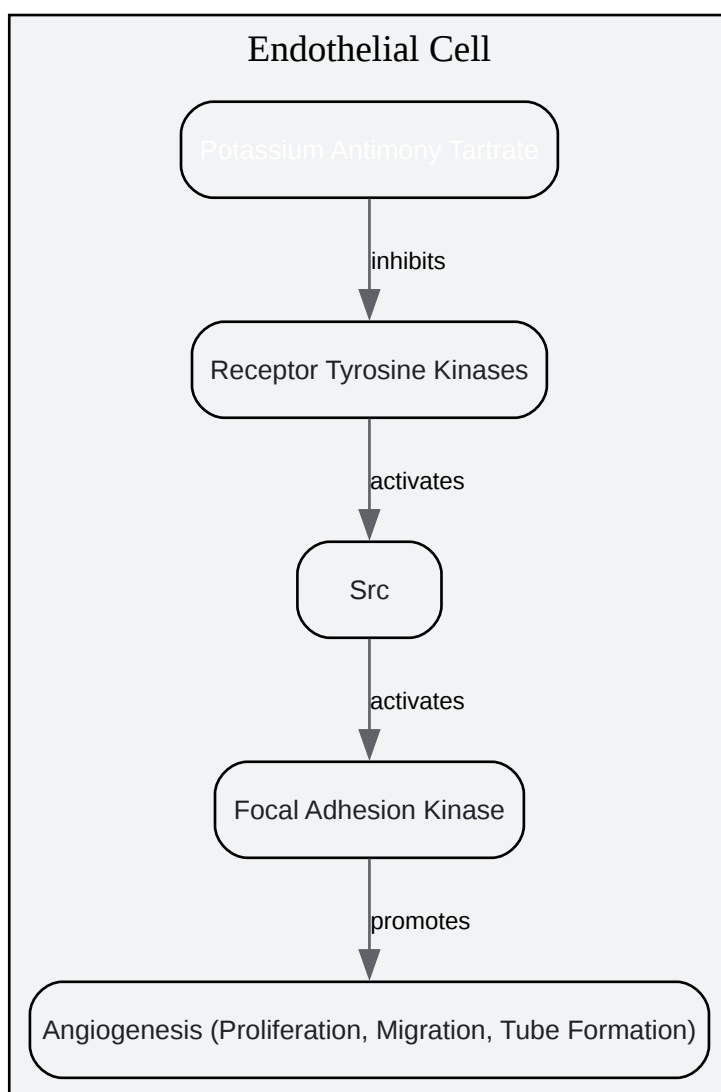
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*Applications of **Potassium Antimonate**.*

Relevance in Drug Development

While direct studies on the signaling pathways of **potassium antimonate** are limited, the broader class of antimony compounds has established roles in medicine, particularly as antiparasitic agents.[10][18] It is believed that pentavalent antimonials act as prodrugs, which are reduced in vivo to the more toxic trivalent form that exerts its therapeutic effect.[18]

A related compound, potassium antimony tartrate, has been shown to inhibit tumor angiogenesis, a critical process in cancer development.[19] This effect is mediated through the inhibition of receptor tyrosine kinases and their downstream signaling pathways.



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Anti-angiogenic signaling of a related antimony compound.

Recent research also suggests that antimony compounds can modulate various cellular signaling pathways, including STAT3 and TRPA1, which could have implications for inflammatory diseases and cancer.[20] Further investigation into the specific biological activities of **potassium antimonate** is warranted to explore its full therapeutic potential. The development of antimony-based radiopharmaceuticals is also an emerging area of research.

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